

Application Notes: Sodium Bromite for Textile Desizing

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Compound of Interest

Compound Name: sodium;bromite

Cat. No.: B7822516

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Introduction Sodium bromite (NaBrO_2) is a powerful oxidizing agent employed in the textile industry for the desizing of fabrics, particularly those containing starch-based sizes.[1][2] Sizing agents are applied to warp yarns before weaving to enhance their strength and reduce friction, but they must be removed to ensure uniform dyeing, printing, and finishing.[1][3] Oxidative desizing with sodium bromite offers a rapid and effective alternative to traditional enzymatic or acid hydrolysis methods.[4][5] This method is particularly advantageous as it is effective on a wide range of fabrics where the specific size content may not be known.[1] The mechanism involves the oxidative degradation of starch molecules, breaking them down into smaller, water-soluble compounds that can be easily washed off the fabric.[1][6] The powerful oxidizing action is attributed to the combined effect of bromous acid (HBrO_2) and hypobromous acid (HOBr).[1][2]

Advantages of Sodium Bromite Desizing:

- **Speed:** The process is significantly faster than rot steeping or enzymatic methods, with treatment times as short as 6-20 minutes.[7][8]
- **Energy Efficiency:** It can be performed at room temperature, offering considerable energy savings.[8][9]
- **Effectiveness:** It provides uniform desizing and can also help remove other impurities, resulting in a cleaner and whiter fabric.[8]

- Versatility: This technique is applicable to various fabrics and can remove not only starch but also other size types like polyvinyl alcohol (PVA).[1][10]

Process Considerations: Effective desizing with sodium bromite requires precise control of process parameters such as chemical concentration, pH, temperature, and treatment time to prevent damage to cellulosic fibers like cotton.[4] The optimal pH for bromite desizing is approximately 10.[7][8] The process is typically carried out in an alkaline medium, often with the addition of sodium carbonate, to achieve this pH and facilitate the reaction.[7][11]

Quantitative Data: Process Parameters for Sodium Bromite Desizing

The following table summarizes the typical quantitative parameters for the continuous desizing of cotton fabrics using sodium bromite.

Parameter	Value	Unit	Notes
Sodium Bromite (NaBrO ₂) Conc.	0.2 - 0.3	% w/v	Also cited as 1-2 g/L. [8][9]
Sodium Carbonate (Na ₂ CO ₃) Conc.	0.1	% w/v	Used as an alkali to maintain optimal pH. [7][8][11]
Non-ionic Wetting Agent	As required	% w/v	To ensure uniform saturation of the fabric.[7][8][11]
Optimal pH	10 - 10.5	-	Maximum degradation of starch occurs at this pH.[7][8][9]
Temperature	Room Temperature to 50	°C	Often performed at ambient/room temperature.[7][9]
Dwell / Storage Time	6 - 45	minutes	The duration the fabric is stored after padding.[7][8][9]
Wet Pickup	~100	%	The fabric should be fully saturated with the desizing liquor.[7]

Experimental Protocols

Protocol 1: Continuous Pad-Dwell Desizing with Sodium Bromite

This protocol describes a laboratory or pilot-scale continuous method for desizing starch-sized cotton fabric.

1. Materials and Reagents:

- Starch-sized cotton fabric

- Sodium Bromite (NaBrO_2)
- Sodium Carbonate (Na_2CO_3)
- Non-ionic wetting agent
- Caustic Soda (NaOH) solution (for post-treatment)
- Distilled or deionized water
- Beakers, graduated cylinders, and a balance
- Two-bowl padding mangle
- Storage system (e.g., J-box or batching trolley)
- Washing and rinsing tanks

2. Preparation of Desizing Liquor:

- Fill a container with the required volume of water.
- Add and dissolve 0.1% (w/v) sodium carbonate.
- Add and dissolve a suitable concentration of a non-ionic wetting agent as per the manufacturer's recommendation.
- Carefully add and dissolve 0.3% (w/v) sodium bromite.
- Stir the solution until all components are fully dissolved. Check and adjust the pH to be within the 10-10.5 range if necessary.^{[7][9]}

3. Desizing Procedure:

- Set the pressure on the padding mangle to achieve a wet pickup of approximately 100%.
- Feed the dry, sized cotton fabric through the desizing liquor in the padder.
- Pass the saturated fabric through the nip rollers.

- Store the padded fabric at room temperature for a dwell time of 6-20 minutes, ensuring it does not dry out.[7][8][11]
- After the dwell time, wash the fabric thoroughly.
- Treat the fabric with a caustic soda solution in one or two successive J-boxes or washing tanks to remove the degraded size products.[7][8][11]
- Perform a final rewash with hot and then cold water to remove all residual chemicals.
- Dry the desized fabric.

Protocol 2: Assessment of Desizing Efficiency

The effectiveness of the desizing process must be evaluated. Two common methods are detailed below.

Method A: Gravimetric Analysis (Conventional Method)[1][8]

- Take a sample of the sized fabric and condition it to a standard temperature and humidity before weighing. Let this weight be W1.
- Desize the fabric sample using Protocol 1. After drying, condition the sample again and weigh it. Let this weight be W2.
- To determine the total size content, treat the original sized fabric sample with a solution of 3 g/L hydrochloric acid (35%) at 70°C for 30 minutes to completely hydrolyze the starch.[1]
- Wash the acid-treated sample thoroughly, dry, condition, and weigh it. This weight represents the fabric without any size. Let it be W3.
- Calculate the desizing efficiency using the following formula:
 - Total Size = W1 - W3
 - Residual Size = W2 - W3
 - Desizing Efficiency (%) = [(Total Size - Residual Size) / Total Size] x 100

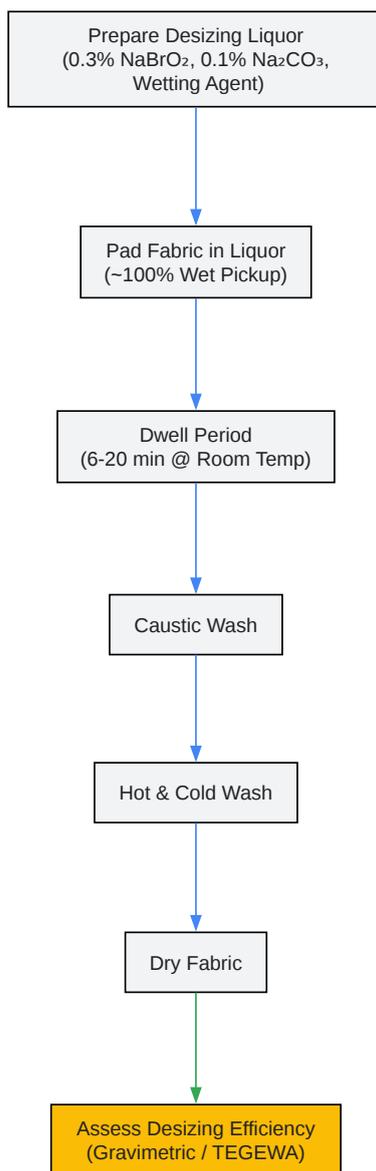
Method B: TEGEWA Rating (Iodine Test)^[1]

This is a qualitative or semi-quantitative spot test to detect the presence of residual starch.

- Reagent Preparation: Prepare an iodine-potassium iodide solution. A typical formulation is 10 g of potassium iodide (KI) and 0.6358 g of iodine (I₂) dissolved in water, then diluted to 1000 ml with a mix of water and ethanol.^[1]
- Test Procedure:
 - Cool the desized fabric sample to room temperature. If the fabric is alkaline, neutralize it before testing.
 - Place a few drops of the iodine test solution onto the fabric and rub it in gently.^[1]
 - Observe the color change and compare it to the TEGEWA violet scale.
- Assessment:
 - No color change (Yellow/Brown): Complete removal of starch (Excellent desizing).
 - Pale blue to bluish-violet: Indicates the presence of residual starch. The intensity of the color corresponds to the amount of starch remaining.^[1]

Visualizations

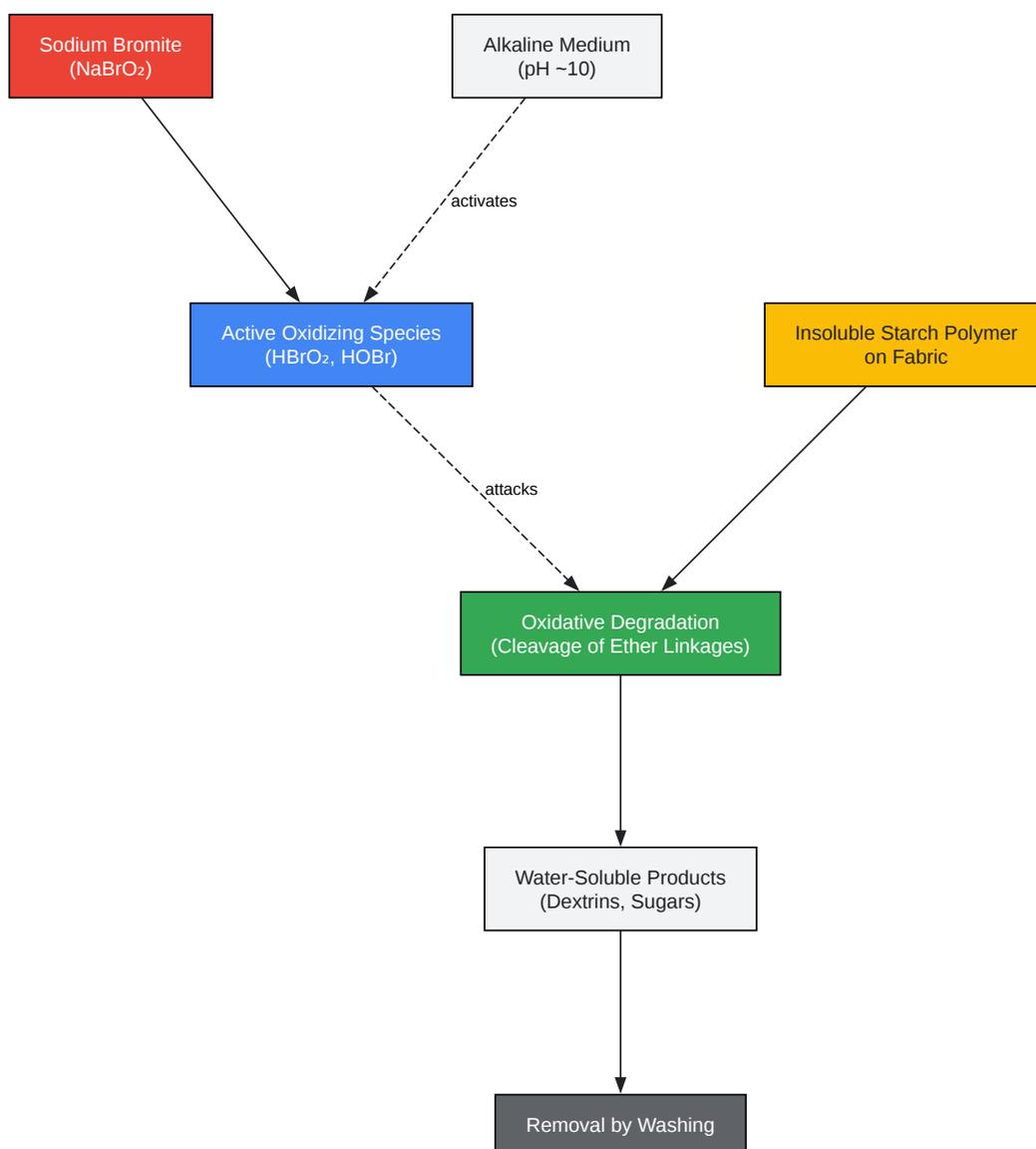
Experimental Workflow for Sodium Bromite Desizing



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Caption: Workflow of the continuous sodium bromite desizing process.

Logical Pathway of Starch Degradation by Sodium Bromite



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References

- 1. TEXTILE CHEMROSE: Desizing [textilechemrose.blogspot.com]
- 2. scribd.com [scribd.com]
- 3. shreechem.in [shreechem.in]
- 4. fineotex.com [fineotex.com]
- 5. fyitester.com [fyitester.com]
- 6. scribd.com [scribd.com]
- 7. textilelearner.net [textilelearner.net]
- 8. scribd.com [scribd.com]
- 9. textiledetails.com [textiledetails.com]
- 10. Desizing Methods [polyestermfg.com]
- 11. scribd.com [scribd.com]
- To cite this document: BenchChem. [Application Notes: Sodium Bromite for Textile Desizing]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7822516#sodium-bromite-in-the-textile-industry-for-desizing]

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